

Application Note: GC-MS Analysis of 1-Chloro-3-fluoropropane

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Compound of Interest

Compound Name: 1-Chloro-3-fluoropropane

Cat. No.: B8262802

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Abstract

This application note details a comprehensive protocol for the identification and quantification of **1-Chloro-3-fluoropropane** in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS). The described methodology is intended for researchers, scientists, and professionals in the fields of environmental monitoring, industrial hygiene, and drug development. The protocol covers sample preparation, GC-MS parameters, and data analysis, providing a robust framework for the analysis of this halogenated hydrocarbon.

Introduction

1-Chloro-3-fluoropropane (C_3H_6ClF) is a halogenated organic compound. Due to its potential presence as an impurity, metabolite, or environmental contaminant, a sensitive and specific analytical method is crucial for its detection and quantification. Gas Chromatography-Mass Spectrometry (GC-MS) offers high separation efficiency and definitive identification, making it the ideal technique for analyzing such volatile compounds.^{[1][2]} This document provides a detailed protocol for the GC-MS analysis of **1-Chloro-3-fluoropropane**.

Experimental Protocol

This section outlines the complete workflow for the analysis of **1-Chloro-3-fluoropropane**, from sample collection to data acquisition.

Sample Preparation

Given the volatile nature of **1-Chloro-3-fluoropropane**, appropriate sample preparation is critical to prevent analyte loss and ensure accurate quantification. The choice of method will depend on the sample matrix.

2.1.1. Liquid Samples (e.g., Water, Biological Fluids)

For aqueous samples, Static Headspace (HS) analysis is a highly effective and clean method for isolating volatile organic compounds (VOCs).^{[1][3]}

- Apparatus: Headspace autosampler, 20 mL headspace vials with PTFE-lined septa.
- Procedure:
 - Pipette 5 mL of the liquid sample into a 20 mL headspace vial.
 - If required, add a matrix modifier (e.g., sodium chloride to increase partitioning of the analyte into the headspace).
 - Immediately seal the vial with a PTFE-lined septum and crimp cap.
 - Place the vial in the headspace autosampler for incubation and injection.

2.1.2. Solid Samples (e.g., Soil, Tissue)

For solid matrices, Dynamic Headspace (Purge and Trap) is recommended for its increased sensitivity.^[3]

- Apparatus: Purge and trap concentrator, sparging vessels.
- Procedure:
 - Weigh 1-5 g of the homogenized solid sample into a sparging vessel.
 - Add a known volume of reagent-free water to the vessel.
 - Connect the vessel to the purge and trap system.

- The sample is purged with an inert gas (e.g., helium or nitrogen), and the volatilized analytes are collected on a sorbent trap.
- The trap is then rapidly heated to desorb the analytes into the GC-MS system.

2.1.3. Air Samples

For air monitoring, samples can be collected using sorbent tubes followed by thermal desorption.

- Apparatus: Air sampling pump, sorbent tubes (e.g., Tenax®), thermal desorption unit.
- Procedure:
 - Draw a known volume of air through a sorbent tube at a calibrated flow rate.
 - Seal the tube after sampling.
 - Place the sorbent tube in a thermal desorption unit connected to the GC-MS for analysis.

GC-MS Instrumentation and Conditions

A gas chromatograph coupled with a mass spectrometer is used for the separation and detection of **1-Chloro-3-fluoropropane**.

Gas Chromatograph (GC) Parameters:

Parameter	Value
Column	DB-624 or equivalent (6% cyanopropylphenyl / 94% dimethylpolysiloxane), 30 m x 0.25 mm ID, 1.4 µm film thickness
Inlet Temperature	220 °C
Injection Mode	Splitless (for trace analysis) or Split (e.g., 20:1 for higher concentrations)
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (Constant Flow)
Oven Program	Initial: 40 °C, hold for 2 minRamp 1: 10 °C/min to 120 °CRamp 2: 25 °C/min to 240 °C, hold for 2 min

Mass Spectrometer (MS) Parameters:

Parameter	Value
Ion Source	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temp	150 °C
Transfer Line Temp	250 °C
Acquisition Mode	Full Scan (m/z 35-150) for identification Selected Ion Monitoring (SIM) for quantification

Data Presentation and Analysis

Identification

The identification of **1-Chloro-3-fluoropropane** is based on its retention time from the GC separation and the characteristic mass spectrum obtained from the MS detector. The expected

mass spectrum would exhibit a molecular ion peak and specific fragmentation patterns resulting from the loss of functional groups.

Quantification

For quantitative analysis, a calibration curve should be prepared using standards of known concentrations of **1-Chloro-3-fluoropropane**. The analysis is typically performed in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.^[4]

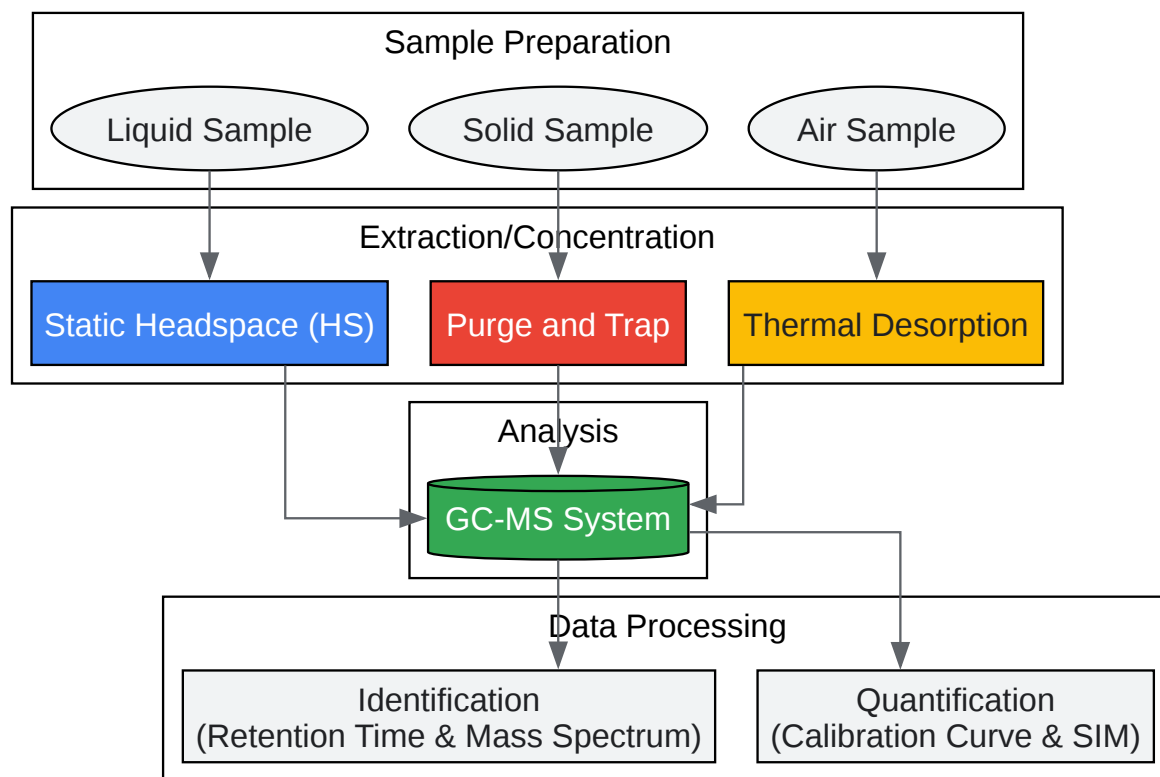
Quantitative Data Summary:

Parameter	Expected Value/Range
Molecular Weight	96.53 g/mol ^[5]
Expected Retention Time	Dependent on the specific GC conditions, but will be consistent under the defined method.
Quantification Ion (SIM)	To be determined empirically, likely a prominent and specific fragment ion.
Qualifier Ion 1 (SIM)	To be determined empirically.
Qualifier Ion 2 (SIM)	To be determined empirically.
Limit of Detection (LOD)	Method-dependent, typically in the low µg/L to ng/L range with appropriate sample preparation. ^{[6][7][8]}
Limit of Quantification (LOQ)	Method-dependent, typically in the low µg/L to ng/L range with appropriate sample preparation. ^{[6][7][8]}

Note: The specific quantification and qualifier ions need to be determined by running a standard of **1-Chloro-3-fluoropropane** and examining its mass spectrum. Based on the structure (Cl-CH₂-CH₂-CH₂-F), likely fragments would arise from the loss of Cl, F, or cleavage of the carbon-carbon bonds.

Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow for the GC-MS analysis of **1-Chloro-3-fluoropropane**.



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